

# A Technical Guide to the Commercial Availability and Applications of Enriched Zinc-64

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## Compound of Interest

Compound Name: zinc-64

Cat. No.: B12044275

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of enriched **zinc-64** ( $^{64}\text{Zn}$ ), covering its commercial availability, key suppliers, technical specifications, and significant applications in research and pharmaceutical development. The information is tailored for professionals requiring stable isotopes for advanced scientific applications, from metabolic studies to the production of novel radiopharmaceuticals.

## Commercial Availability and Suppliers

Enriched **zinc-64** is available commercially from a select number of specialized global suppliers. These companies offer  $^{64}\text{Zn}$  in various chemical forms and enrichment levels to meet diverse research and production needs. Procurement typically requires a formal quotation request, and pricing is dependent on the enrichment level, quantity, and chemical form.

Table 1: Summary of Commercial Suppliers for Enriched **Zinc-64**

Supplier	Available Chemical Forms	Noted Services & Specialties
Urenco Stable Isotopes	Metal, Oxide, and other forms upon request.[1][2]	Can enrich or deplete zinc isotopes to any concentration. [1][2]
Orano	Metal Powder (Zn), Gas (Diethylzinc), Oxide (ZnO).[3]	Utilizes gas centrifugation for enrichment over 98%.[3]
Trace Sciences International	Metal, Oxide.[4]	Provides a range of enrichment levels for various zinc isotopes.[4]
BuyIsotope.com (Neonest AB)	Metal Powder (Zn), Oxide (ZnO).[5][6][7]	Offers to provide quotes for price and availability upon request.[6][7]
American Elements	Oxide (ZnO), including pellets, granules, and sputtering targets.[8]	Produces to various grades including Pharmaceutical and Technical.[8]
Sigma-Aldrich	Certified $^{64}\text{Zn}$ solution in nitric acid.	Offers a certified reference material for isotope abundance.
isoSolutions	Distributes depleted zinc products for the nuclear industry.[9]	Focuses on products for water chemistry in nuclear power plants.[9]

## Technical Specifications

The utility of enriched  $^{64}\text{Zn}$  is largely determined by its isotopic purity. Suppliers offer a range of enrichment levels, with capabilities to produce highly enriched products exceeding 99% isotopic abundance. Natural zinc contains approximately 48.6%  $^{64}\text{Zn}$ . [2][4]

Table 2: Typical Technical Specifications for Commercial **Zinc-64**

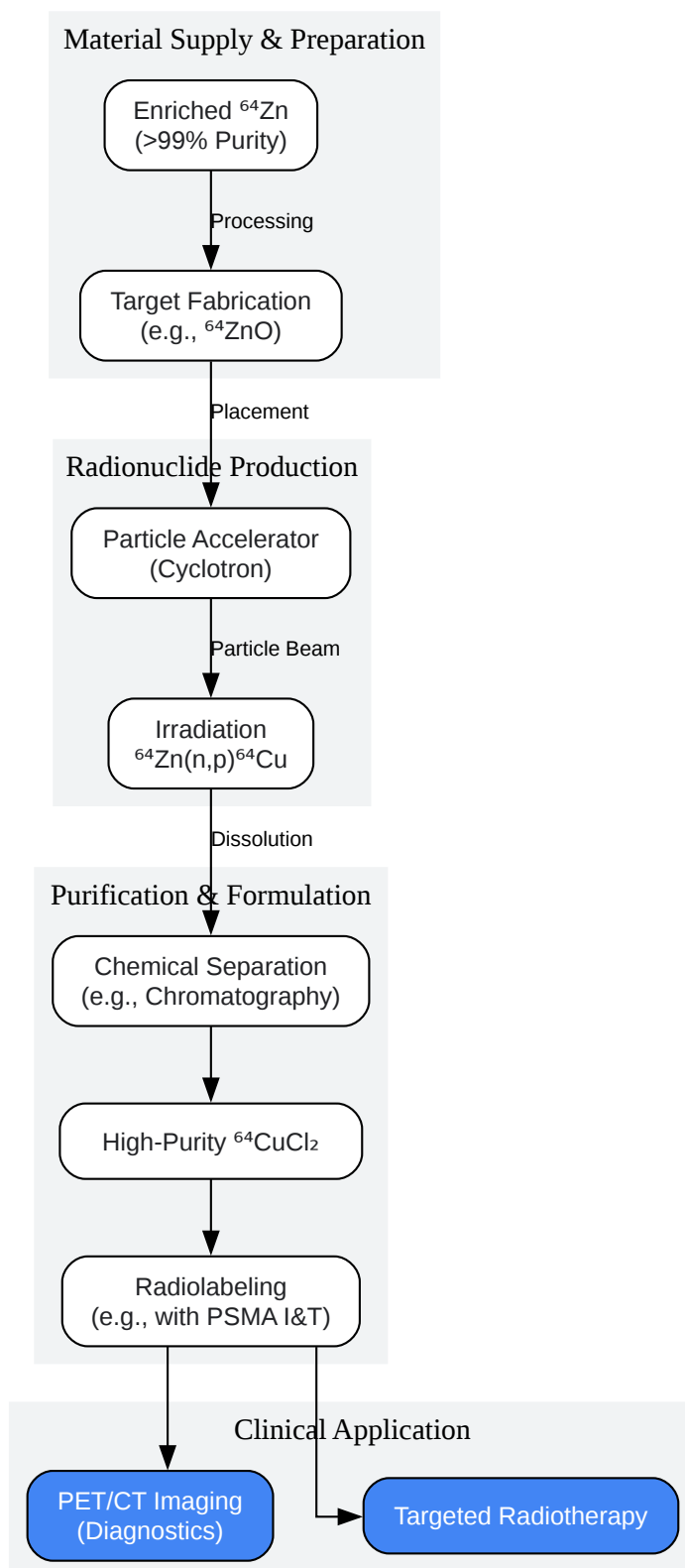
Parameter	Specification	Description
Isotopic Enrichment	>75% to >99% <a href="#">[2]</a> <a href="#">[4]</a>	The mole fraction of $^{64}\text{Zn}$ relative to all other zinc isotopes.
Natural Abundance	~48.6% <a href="#">[2]</a> <a href="#">[4]</a>	The natural prevalence of the $^{64}\text{Zn}$ isotope.
Atomic Mass	63.92914 Da <a href="#">[5]</a> <a href="#">[6]</a>	The precise mass of the $^{64}\text{Zn}$ isotope.
Chemical Forms	Metal Powder, Zinc Oxide (ZnO), Solutions <a href="#">[4]</a> <a href="#">[5]</a>	The physical and chemical state of the supplied material.
Production Method	Gas Centrifugation, Electromagnetic Separation	Primary methods for separating zinc isotopes. <a href="#">[3]</a> <a href="#">[10]</a>

## Key Applications in Research and Drug Development

Enriched  $^{64}\text{Zn}$  is a critical starting material for producing medical radioisotopes and is also being investigated for its direct therapeutic properties. It is crucial to distinguish its applications from those of depleted **zinc-64**, which is used primarily in the nuclear industry to reduce corrosion and the formation of radioactive  $^{65}\text{Zn}$  in reactor cooling systems.[\[9\]](#)[\[10\]](#)[\[11\]](#)

## Production of Medical Radioisotopes

The most significant application of enriched  $^{64}\text{Zn}$  in the medical field is as a target material for the production of Copper-64 ( $^{64}\text{Cu}$ ).[\[12\]](#)  $^{64}\text{Cu}$  is a unique radionuclide with a 12.7-hour half-life that decays via both positron emission (for PET imaging) and beta emission (for radiotherapy), making it an ideal "theranostic" agent.[\[13\]](#) The production typically involves bombarding a highly enriched  $^{64}\text{Zn}$  target with neutrons or charged particles in a cyclotron or reactor.[\[12\]](#)[\[14\]](#)



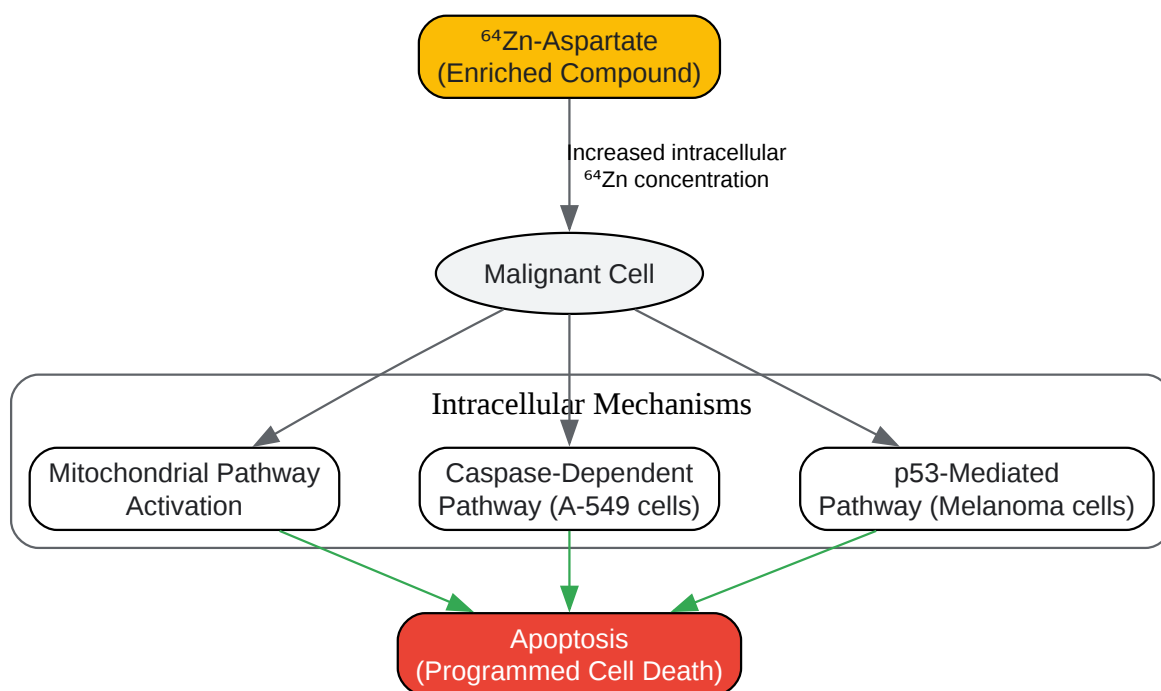
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Workflow for  $^{64}\text{Cu}$  Production from Enriched  $^{64}\text{Zn}$ .

## Direct Therapeutic Research

Recent preclinical studies have highlighted the potential of  $^{64}\text{Zn}$  compounds as direct therapeutic agents, particularly in oncology and metabolic diseases.

- **Anticancer Activity:** Research has shown that  $^{64}\text{Zn}$ , when formulated as zinc aspartate, exhibits greater cytotoxic activity against various cancer cell lines than zinc with a natural isotopic distribution.[15] Studies suggest that an increased intracellular concentration of  $^{64}\text{Zn}$  can suppress the viability and proliferation of malignant cells by inducing apoptosis.[15][16]
- **Obesity and Metabolism:** An investigational drug complex,  $^{64}\text{Zn}$ -aspartate, has been evaluated for its therapeutic effects on oxidative stress and lipid metabolism in rodent models of obesity.[17] The study suggests that isotopically modified zinc may influence metabolic processes linked to the pathogenesis of obesity.[17]



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Conceptual Pathways of  $^{64}\text{Zn}$ -Induced Cytotoxicity.

## Methodologies in Cited Research

Detailed experimental protocols are specific to each study and should be obtained from the source publications. However, the research into the therapeutic effects of  $^{64}\text{Zn}$  utilizes several standard and advanced biomedical research techniques.

- **Cell Viability and Cytotoxicity Assays:** To evaluate the effect of  $^{64}\text{Zn}$  compounds on cancer cells, standard assays (e.g., MTT or similar colorimetric assays) are used to measure cell viability and proliferation after treatment.[\[15\]](#)
- **Mechanism of Action Studies:** To determine how  $^{64}\text{Zn}$  induces cell death, researchers use techniques like Western blot analysis. This method is employed to measure the expression levels of key proteins involved in apoptosis, such as caspases and p53, confirming the activation of specific cell death pathways.[\[15\]](#)[\[16\]](#)
- **In Vivo Animal Models:** To assess the systemic effects of  $^{64}\text{Zn}$  compounds on conditions like obesity, researchers use rodent models fed specific diets (e.g., high-calorie).[\[17\]](#) Efficacy is determined by measuring biomarkers such as serum insulin and glucose levels, and analyzing tissues for changes in oxidative stress and lipid metabolism.[\[17\]](#)
- **Radionuclide Production and Purification:** The production of  $^{64}\text{Cu}$  from  $^{64}\text{Zn}$  targets involves specialized radiochemistry protocols. After irradiation,  $^{64}\text{Cu}$  is separated from the zinc target material and other impurities using methods like ion exchange chromatography to achieve high radionuclidic purity suitable for clinical use.[\[12\]](#)[\[18\]](#)

This guide consolidates publicly available information to provide a technical starting point for researchers. For specific pricing, availability, and detailed protocols, direct contact with suppliers and consultation of the primary scientific literature is essential.

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